

Application Notes: Preparation of DSPC Liposomes via Extrusion

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Compound of Interest

Compound Name: 18:0 DAP
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Introduction

1,2-distearoyl-sn-glycero-3-phosphocholine (DSPC) is a saturated phospholipid widely utilized in the formulation of liposomal drug delivery systems. Its high phase transition temperature (T_c) of approximately 55°C results in the formation of rigid and stable lipid bilayers at physiological temperatures, which is ideal for controlled and sustained drug release.^[1] The extrusion method is a common and effective technique for producing unilamellar vesicles of a defined and homogenous size.^{[1][2]}

This document provides a detailed protocol for the preparation and characterization of DSPC-containing liposomes using the lipid film hydration and extrusion method. This technique involves dissolving lipids in an organic solvent, creating a thin film by evaporation, hydrating the film to form multilamellar vesicles (MLVs), and then repeatedly forcing these vesicles through a polycarbonate membrane with a defined pore size to form small, unilamellar vesicles (SUVs) or large, unilamellar vesicles (LUVs).

Experimental Protocols

Materials and Equipment

Materials:

- 1,2-distearoyl-sn-glycero-3-phosphocholine (DSPC)
- Cholesterol (Chol) (optional, for enhancing membrane stability)[1][3]
- 1,2-distearoyl-sn-glycero-3-phosphoethanolamine-N-[amino(polyethylene glycol)-2000] (DSPE-PEG2000) (optional, for creating "stealth" liposomes)
- Organic Solvent: Chloroform or a chloroform:methanol mixture[1]
- Hydration Buffer: Phosphate-buffered saline (PBS), citrate buffer, or another aqueous buffer of choice[1]

Equipment:

- Round-bottom flask
- Rotary evaporator
- Vacuum pump
- Water bath or heating block
- Vortex mixer
- Liposome extruder device (e.g., mini-extruder)[1]
- Polycarbonate membranes (e.g., 100 nm pore size)[1]
- Gas-tight glass syringes
- Dynamic Light Scattering (DLS) instrument for size and polydispersity analysis[1]

Protocol: Step-by-Step Methodology

1. Lipid Film Preparation

- **Lipid Dissolution:** Weigh the desired amounts of DSPC and other lipids (e.g., cholesterol in a 55:45 molar ratio of DSPC:Chol) and dissolve them in a suitable organic solvent (e.g., chloroform) in a round-bottom flask.[3]
- **Solvent Evaporation:** Attach the flask to a rotary evaporator. Evaporate the organic solvent under reduced pressure. To ensure a uniform film, maintain the temperature of the water bath above the T_c of DSPC (e.g., 60-65°C).
- **Vacuum Drying:** Once a thin, uniform lipid film is formed on the inner wall of the flask, place the flask under a high vacuum for at least 2 hours to ensure the complete removal of any residual organic solvent.[1]

2. Hydration of Lipid Film

- **Pre-heat Buffer:** Warm the desired hydration buffer to a temperature above the T_c of DSPC (e.g., 60-65°C).[1]
- **Hydration:** Add the pre-warmed buffer to the flask containing the dry lipid film. The volume of the buffer will determine the final lipid concentration.
- **Vesicle Formation:** Agitate the flask by vortexing to detach the lipid film from the glass wall. This process results in the spontaneous formation of a milky suspension of multilamellar vesicles (MLVs).[1]

3. (Optional) Freeze-Thaw Cycles

- To increase encapsulation efficiency and promote the formation of unilamellar vesicles, the MLV suspension can be subjected to several freeze-thaw cycles.[3][4]
- Freeze the MLV suspension in liquid nitrogen for 15-30 seconds.[3][5]
- Thaw the suspension in a water bath set to a temperature above the T_c of DSPC (e.g., 65°C).[3][4]
- Repeat this cycle 5-10 times.[3][5]

4. Liposome Extrusion

- **Extruder Assembly:** Assemble the liposome extruder device with two stacked polycarbonate membranes of the desired pore size (e.g., 100 nm).[6]
- **Temperature Equilibration:** Heat the extruder assembly (e.g., using a heating block) to a temperature above the T_c of DSPC (60-65°C). It is critical to perform the extrusion above the lipid's phase transition temperature to ensure the membrane is in a fluid state.[4][6]
- **Extrusion Process:** Load the MLV suspension into one of the extruder's syringes. Pass the suspension back and forth through the membranes for a defined number of passes (an odd number, e.g., 11 to 21 passes, is recommended to ensure the final product is collected in the opposite syringe). This process reduces the size of the vesicles and narrows the size distribution.
- **Collection:** The resulting translucent suspension contains unilamellar liposomes with a diameter close to the pore size of the membrane used. Store the extruded liposomes at 4°C for stability.[7]

5. Characterization

- **Size and Polydispersity:** Dilute a small aliquot of the final liposome suspension in the hydration buffer. Measure the mean hydrodynamic diameter and polydispersity index (PDI) using Dynamic Light Scattering (DLS).[1] A PDI value below 0.2 is generally considered indicative of a homogenous and monodisperse liposome population.[8]

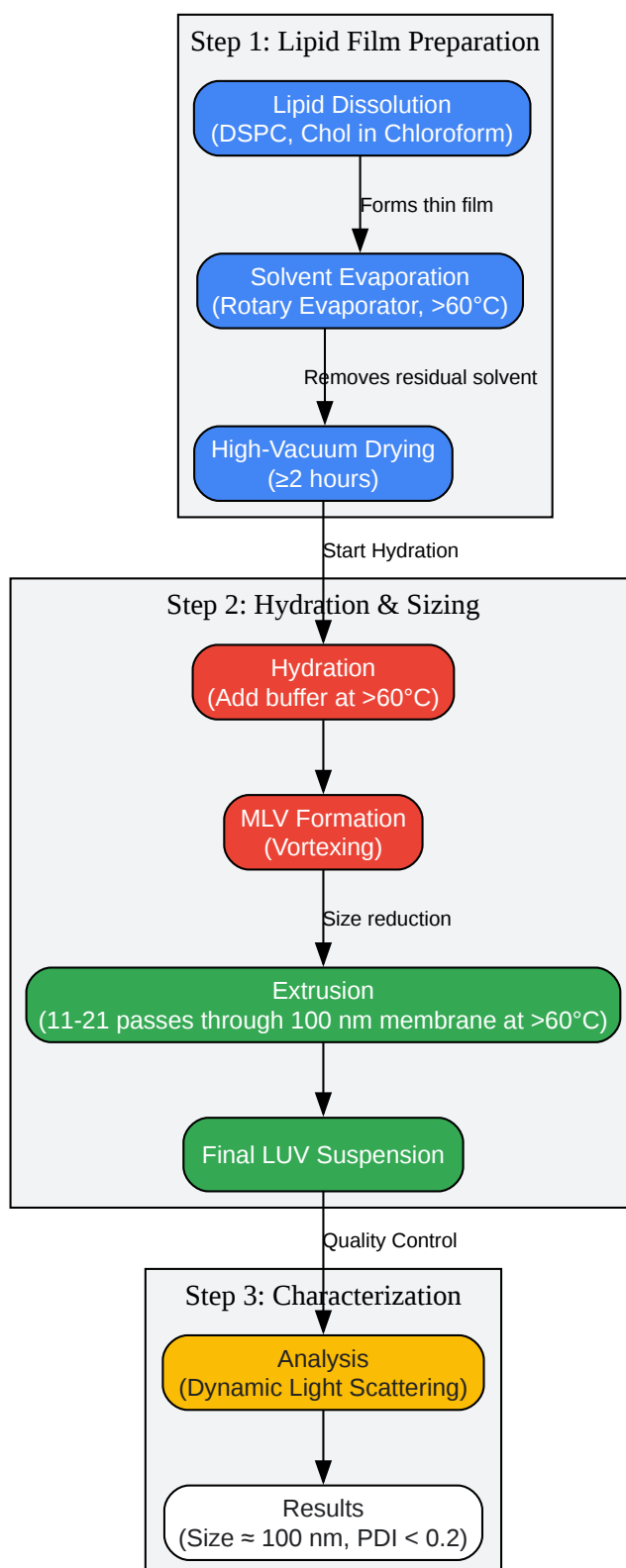
Data Presentation

The following table summarizes the key parameters and expected outcomes for the DSPC liposome extrusion protocol.

Parameter	Value / Range	Description / Notes
Lipid Composition	DSPC or DSPC:Cholesterol (55:45 molar ratio)	Cholesterol is included to increase membrane rigidity and stability.[3]
Film Hydration Temp.	60 - 65°C	Must be above the phase transition temperature (Tc) of DSPC (≈55°C).[1]
Extrusion Temperature	60 - 65°C	Extrusion of pure DSPC is only effective above its Tc.[4][6]
Membrane Pore Size	50 - 200 nm	The final liposome size will be close to the pore size of the membrane used.[6]
Number of Passes	11 - 21 (Odd Number)	An odd number of passes ensures the final sample is in the receiving syringe.
Applied Pressure	100 - 800 psi (7 - 55 bar)	Higher pressure may be required for smaller pore sizes. [4][5][6]
Expected Liposome Size	60 - 220 nm	Dependent on the membrane pore size.
Expected PDI	< 0.2	A lower PDI indicates a more uniform and monodisperse size distribution.[8]

Experimental Workflow Visualization

The following diagram illustrates the complete workflow for the preparation of DSPC liposomes by the extrusion method.



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Caption: Workflow for DSPC liposome preparation and characterization.

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